

# Lasalocid: A Technical Guide to its Structure and Chemical Properties

Author: BenchChem Technical Support Team. Date: December 2025



For: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the structure, chemical properties, and mechanism of action of **Lasalocid**, a polyether ionophore antibiotic.

#### Chemical Structure and Identification

**Lasalocid** is a polyketide-derived antibiotic produced by the fermentation of Streptomyces lasaliensis.[1][2] It is classified as a carboxylic ionophore, a group of lipid-soluble molecules that transport ions across biological membranes.[3][4] The structure of **Lasalocid** is complex, featuring multiple chiral centers and several cyclic ether rings arranged in a rigid three-dimensional framework, which results in stereoisomerism.[2] **Lasalocid** A is the primary homologue, though related substances (B, C, D, and E) can also be present.[5][6]

IUPAC Name: 6-[(3R,4S,5S,7R)-7-[(2S,3S,5S)-5-ethyl-5-[(2R,5R,6S)-5-ethyl-5-hydroxy-6-methyloxan-2-yl]-3-methyloxolan-2-yl]-4-hydroxy-3,5-dimethyl-6-oxononyl]-2-hydroxy-3-methylbenzoic acid[3]

Synonyms: Lasalocid A, Antibiotic X-537A, Ionophore X-537A[3][7]

Chemical Structure of Lasalocid Figure 1: 2D Chemical Structure of Lasalocid A.

## **Physicochemical Properties**



The key physicochemical properties of **Lasalocid** and its commonly used sodium salt are summarized below. These properties are critical for its formulation, delivery, and biological activity.

Property	Value (Lasalocid Acid)	Value (Lasalocid Sodium)	Reference(s)
Molecular Formula	С34Н54О8	C34H53NaO8	[8][9]
Molecular Weight	590.80 g/mol	612.77 g/mol	[7][9]
Appearance	-	White to brown powder	[2]
Melting Point	110-114 °C	175-185 °C (with decomposition)	[8][9]
pKa (predicted)	6.4	-	[3]
Solubility	Soluble in methanol, ethanol, DMSO, DMF.	Soluble in methanol, ethanol, DMSO, DMF.	[7]
Optical Activity	[α]/D² <sup>5</sup> -7.55° (methanol)	$[\alpha]/D$ -28±3°, c = 1 in methanol	[8][9]

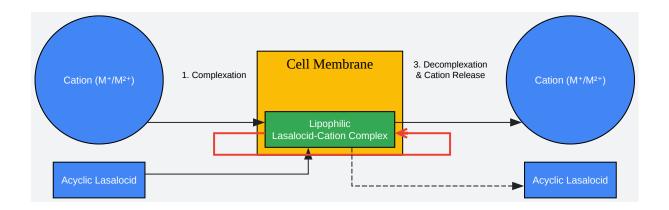
## **Mechanism of Action: Ionophore Activity**

**Lasalocid** functions by binding and transporting cations across lipid membranes, disrupting the electrochemical gradients essential for cellular function.[4] Unlike some ionophores that form channels, **Lasalocid** acts as a mobile carrier. Its broad specificity allows it to form neutral, lipophilic complexes with both monovalent (e.g., Na<sup>+</sup>, K<sup>+</sup>) and divalent (e.g., Ca<sup>2+</sup>, Mg<sup>2+</sup>) cations.[1][10]

The process begins at the membrane interface where the acyclic form of **Lasalocid**'s carboxylate group interacts with a cation.[11] This triggers a conformational change, causing the molecule to fold into a cyclic structure that encapsulates the ion. This complex masks the ion's charge, allowing it to diffuse across the nonpolar interior of the membrane.[11] Upon reaching the opposite side, the complex re-equilibrates with the polar environment, causing **Lasalocid** to revert to its acyclic form and release the cation.[11] This disruption of ionic



homeostasis leads to osmotic lysis and cell death in susceptible organisms, such as coccidia protozoa.[2][4]



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Caption: Lasalocid-mediated cation transport across a cell membrane.

## **Experimental Protocols**

The quantification of **Lasalocid** in various matrices, such as animal feed and tissues, is crucial for efficacy and safety monitoring. High-Performance Liquid Chromatography (HPLC) is a widely adopted analytical technique.

## Determination of Lasalocid in Animal Feed by HPLC with Fluorescence Detection

This method, based on a collaborative study, is suitable for analyzing **Lasalocid** in premixes and complete animal feeds.[12][13]

#### 1. Sample Extraction:

- Weigh a homogenized feed sample.
- Add 0.5% HCl acidified methanol as the extraction solvent.[12]
- Sonicate the mixture in a heated water bath (e.g., 40°C) for approximately 20 minutes to facilitate extraction.[12][13]



- Place the sample on a mechanical shaker for 1 hour.[12] For some protocols, samples are stored overnight and shaken again briefly the next day to ensure complete extraction.[12][13]
- 2. Sample Preparation:
- If necessary, dilute the sample extract with the extraction solvent to bring the concentration within the calibration range.[12]
- Filter the extract through a syringe filter (e.g., 0.45 μm) to remove particulate matter before injection.[14]
- 3. Chromatographic Analysis:
- System: Reversed-phase HPLC.
- Column: C18 column or equivalent.[15]
- Detection: Fluorescence detector.[15]
- Wavelengths: Excitation at 314 nm and Emission at 418 nm.[12][13]
- Quantification: Determine the concentration of Lasalocid A and other homologues by comparing peak areas to those of analytical standards.[13]

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Caption: Experimental workflow for HPLC analysis of Lasalocid in feed.



## Stability and Storage

Lasalocid sodium is stable, with studies on feed additives showing no significant decrease in content after 24 months of storage at 25°C and 60% relative humidity. Standard stock solutions of Lasalocid in methanol are reported to be stable for up to 3 months when refrigerated. [14]For long-term storage of the analytical-grade compound, temperatures of 2-8°C are recommended. [9]The stability of Lasalocid in biological matrices has been established through multiple freeze-thaw cycles and for long-term storage at -30°C.

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- To cite this document: BenchChem. [Lasalocid: A Technical Guide to its Structure and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10765891#lasalocid-structure-and-chemical-properties]

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